

In Vitro Pharmacological Profile of rel-SB-612111 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *rel-SB-612111 hydrochloride*

Cat. No.: *B542633*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro characterization of **rel-SB-612111 hydrochloride**, a potent and selective non-peptide antagonist of the Nociceptin/Orphanin FQ (N/OFQ) peptide receptor (NOP), also known as the opioid receptor-like 1 (ORL-1) receptor. The data and protocols compiled herein are essential for researchers investigating the N/OFQ-NOP receptor system and for professionals involved in the development of novel therapeutics targeting this system.

Quantitative Data Summary

The following tables summarize the key quantitative parameters defining the in vitro pharmacological profile of **rel-SB-612111 hydrochloride**.

Table 1: Receptor Binding Affinity of rel-SB-612111 at Human Opioid Receptors

Receptor	Radioligand	Ki (nM)	Selectivity vs. NOP
NOP (ORL-1)	[3H]N/OFQ	0.33	-
μ-opioid	[3H]DAMGO	57.6	174-fold
κ-opioid	[3H]U-69,593	160.5	486-fold
δ-opioid	[3H]DPDPE	2109	6391-fold

Data compiled from studies on membranes from Chinese Hamster Ovary (CHO) cells expressing the respective human recombinant opioid receptors.[1][2]

Table 2: Functional Antagonist Activity of rel-SB-612111 in In Vitro Assays

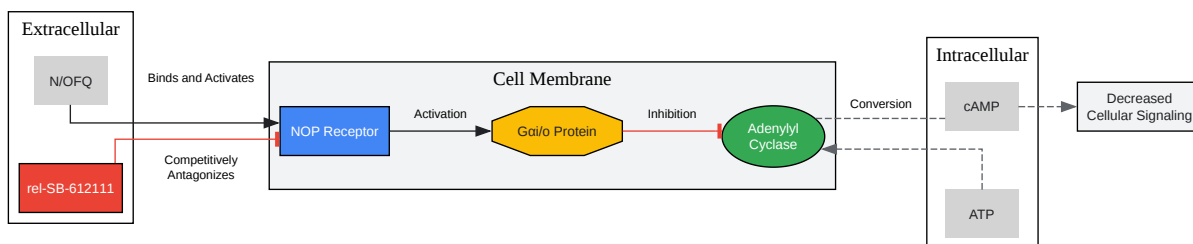
Assay	Preparation	Agonist	Potency (pA2 / pKB)
[35S]GTPyS Binding	CHO(hNOP) cell membranes	N/OFQ	9.70 (pKB)
cAMP Accumulation	CHO(hNOP) cells	N/OFQ	8.63 (pKB)
Isolated Tissue Bioassay	Mouse vas deferens	N/OFQ	8.20 - 8.50 (pA2)
Isolated Tissue Bioassay	Rat vas deferens	N/OFQ	8.20 - 8.50 (pA2)
Isolated Tissue Bioassay	Guinea pig ileum	N/OFQ	8.20 - 8.50 (pA2)
Synaptosome Neurotransmitter Release	Mouse cerebral cortex synaptosomes	N/OFQ	8.20 - 8.50 (pA2)

The results demonstrate that rel-SB-612111 is a competitive antagonist with high potency in functional assays.[3]

Signaling Pathway and Experimental Workflows

NOP Receptor Signaling Pathway

The following diagram illustrates the canonical signaling pathway of the NOP receptor and the inhibitory action of rel-SB-612111.

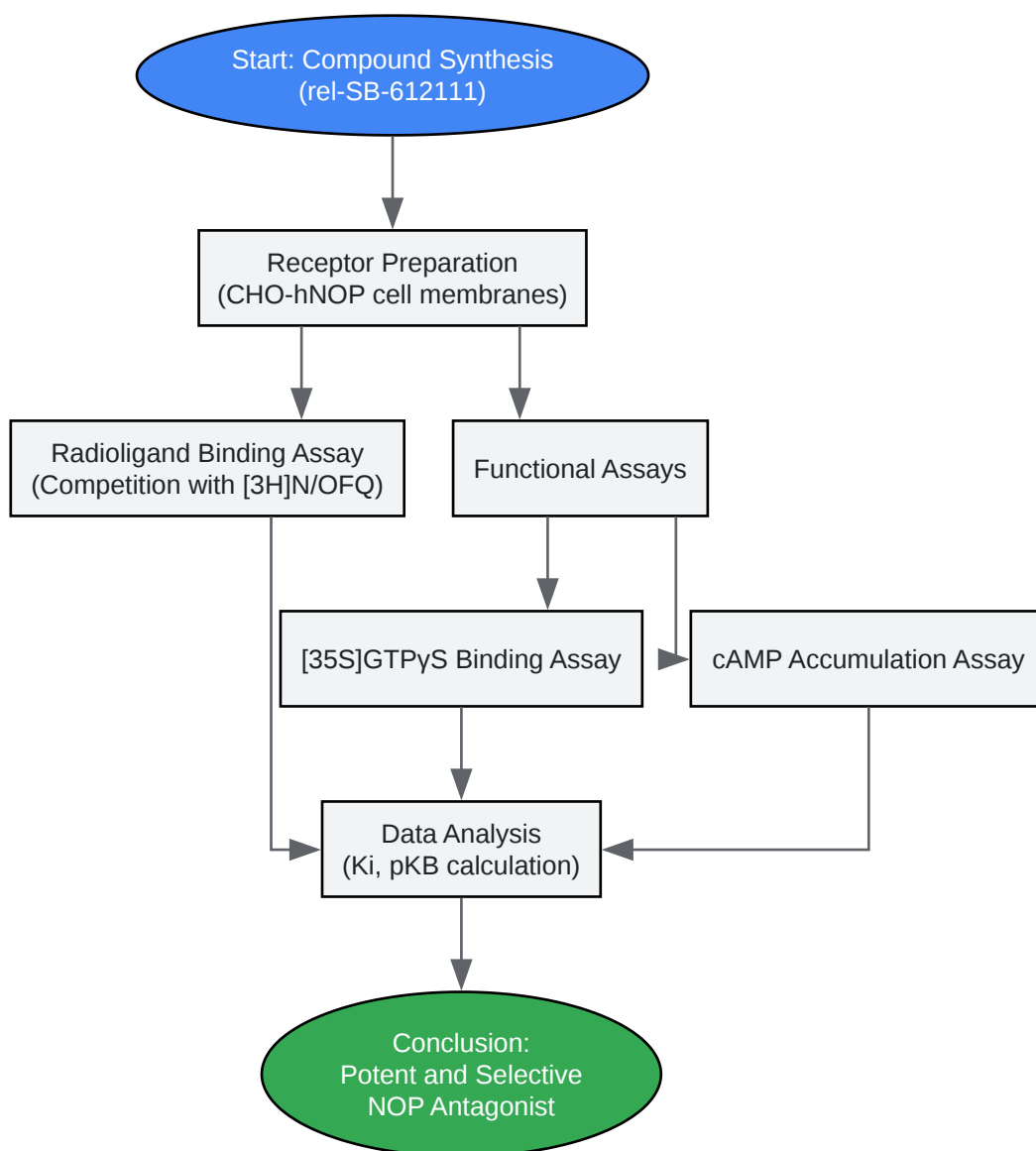


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NOP receptor signaling and antagonist action.

Experimental Workflow for In Vitro Characterization

This diagram outlines the general workflow for the in vitro characterization of a NOP receptor antagonist like rel-SB-612111.



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